

Technical Whitepaper: 5-Hydroxy-2-methoxybenzonitrile

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Compound of Interest

Compound Name: 5-Hydroxy-2-methoxybenzonitrile

CAS No.: 180526-90-3

Cat. No.: B2533712

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Synthetic Utility and Pharmacophore Integration in Drug Discovery[1]

Executive Summary

5-Hydroxy-2-methoxybenzonitrile (CAS 19322-37-1) is a high-value aromatic scaffold used primarily as a regioselective building block in the synthesis of antipsychotics, dopamine receptor antagonists, and radiolabeled PET tracers.[1] Its structural uniqueness lies in the ortho-methoxy/meta-hydroxy substitution pattern relative to the nitrile group. This specific arrangement allows for independent functionalization of the phenol (for lipophilic chain extension) and the nitrile (for heterocycle formation), making it a versatile "linchpin" intermediate in medicinal chemistry.

Chemical Profile & Identification

Property	Specification
Chemical Name	5-Hydroxy-2-methoxybenzonitrile
CAS Number	19322-37-1 (Primary), 180526-90-3 (Alternate)
Molecular Formula	C ₈ H ₉ NO ₂
Molecular Weight	149.15 g/mol
Appearance	White to off-white crystalline solid
Melting Point	114–116 °C [1]
Solubility	Soluble in DMSO, Methanol, CH ₂ Cl ₂ , Ethyl Acetate
pKa (Predicted)	~9.1 (Phenolic OH)

Structural Analysis: The molecule features a "push-pull" electronic system. The nitrile (CN) group at C1 is strongly electron-withdrawing, deactivating the ring and increasing the acidity of the phenol at C5. The methoxy (OMe) group at C2 provides steric bulk and electron donation via resonance, but its position ortho to the nitrile creates a chelation site for Lewis acids, which is critical for controlling regioselectivity during synthesis.

Synthetic Pathways

The synthesis of CAS 19322-37-1 requires precise regiocontrol to distinguish between the two oxygenated positions.^[1] The industry-standard protocol utilizes selective demethylation.^[1]

Protocol A: Regioselective Demethylation (Recommended)

This method is preferred for its high yield and operational simplicity, avoiding the formation of regioisomers common in direct formylation routes.

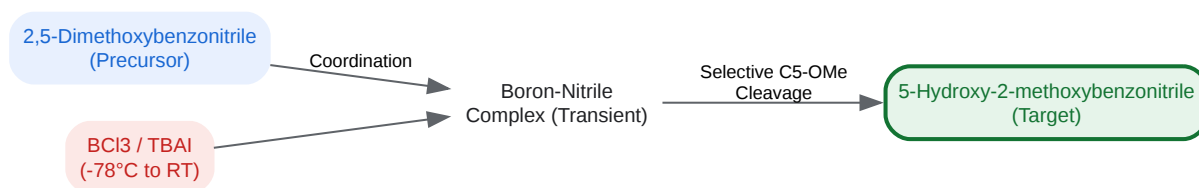
Reaction Logic: Starting from 2,5-dimethoxybenzonitrile, we utilize Boron Trichloride (BCl₃) aided by Tetra-n-butylammonium Iodide (TBAI).^[1] The BCl₃ coordinates strongly with the nitrile nitrogen and the ortho-methoxy oxygen (C2), forming a stable cyclic borate complex. This protects the C2-methoxy group from cleavage. The C5-methoxy group, lacking this

stabilization, is sterically accessible and electronically activated for nucleophilic attack by the iodide ion, resulting in selective cleavage to the phenol [1].

Step-by-Step Methodology:

- Setup: Flame-dry a 100 mL round-bottom flask and equip with a magnetic stir bar and N₂ inlet.
- Dissolution: Dissolve 2,5-dimethoxybenzonitrile (5.0 mmol, 1.0 equiv) and TBAI (5.5 mmol, 1.1 equiv) in anhydrous CH₂Cl₂ (25 mL). Cool the mixture to -78 °C (dry ice/acetone bath).
- Addition: Slowly add BCl₃ (1.0 M in CH₂Cl₂, 17.5 mmol, 3.5 equiv) dropwise over 5 minutes. The solution may turn transiently dark.
- Reaction: Stir at -78 °C for 10 minutes, then remove the cooling bath and allow the reaction to warm to 20 °C (Room Temp). Stir for 1–2 hours.
 - Checkpoint: Monitor by TLC (Hexane:EtOAc 3:2).^[1] The starting material (R_f ~0.^[2]6) should disappear, replaced by the more polar product (R_f ~0.3).
- Quench: Cool to 0 °C. Carefully quench with ice-water (20 mL) followed by saturated aqueous NaHCO₃ to neutralize.
- Workup: Extract with CH₂Cl₂ (3 x 30 mL). Wash combined organics with brine, dry over Na₂SO₄, and concentrate in vacuo.
- Purification: Recrystallize from EtOAc/Hexanes or perform flash chromatography (SiO₂, 20–40% EtOAc in Hexanes) to yield the product as white needles.
 - Typical Yield: 85–90%

Visualization: Synthetic Workflow



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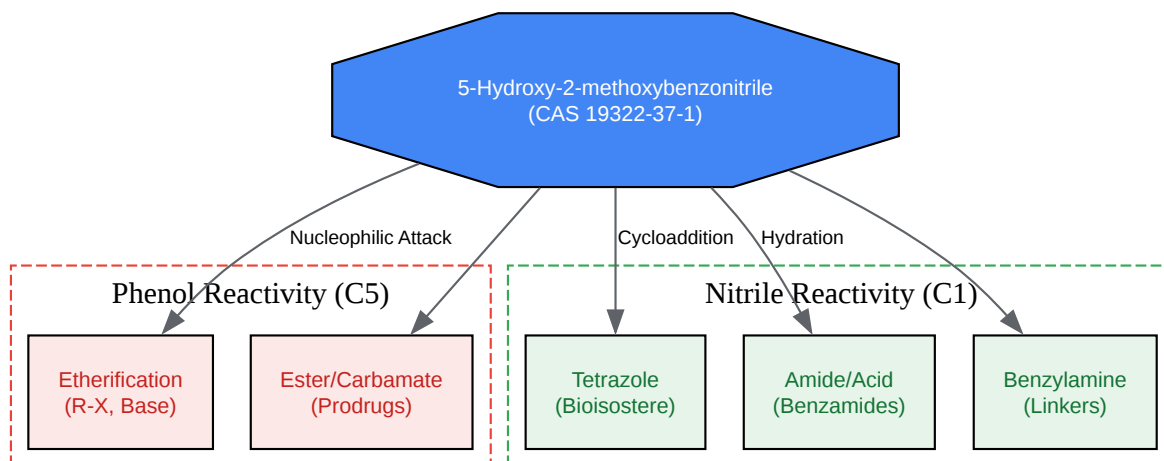
Figure 1: Regioselective synthesis via BCl₃-mediated demethylation. The C2-OMe is preserved due to coordination with the nitrile group.

Reactivity & Derivatization Map

Once isolated, **5-Hydroxy-2-methoxybenzonitrile** serves as a divergent scaffold.^[1] The chemical orthogonality between the phenol (nucleophile) and the nitrile (electrophile) allows for sequential elaboration.

Reaction Type	Target Group	Reagents	Outcome	Application
O-Alkylation	Phenol (-OH)	R-X, K ₂ CO ₃ , DMF	Aryl Ethers	Lipophilic tail attachment for GPCR binding pockets. [1]
O-Sulfamoylation	Phenol (-OH)	ClSO ₂ NH ₂ , DMA	Sulfamates	Mimicry of sulfate metabolites; solubility enhancement. [1]
Nitrile Hydrolysis	Nitrile (-CN)	NaOH, H ₂ O ₂ or H ₂ SO ₄	Amides/Acids	Precursor to benzamide antipsychotics (e.g., Sulpiride analogs).
Tetrazole Formation	Nitrile (-CN)	NaN ₃ , ZnBr ₂	Tetrazoles	Bioisostere for carboxylic acids; improves metabolic stability. [1]
Reduction	Nitrile (-CN)	H ₂ , Pd/C or LiAlH ₄	Benzylamines	Linker generation for fragment-based drug design. [1]

Visualization: Reactivity Profile



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Figure 2: Divergent reactivity map demonstrating the scaffold's utility in generating diverse pharmacophores.[1]

Analytical Characterization Standards

To validate the identity of synthesized batches, compare against these spectral benchmarks:

- ^1H NMR (300 MHz, CDCl_3):
 - δ 7.08 (d, J = 3.0 Hz, 1H, H-6) – Doublet due to meta-coupling.
 - δ 7.02 (dd, J = 9.0, 3.0 Hz, 1H, H-4) – Doublet of doublets.
 - δ 6.84 (d, J = 9.0 Hz, 1H, H-3) – Ortho coupling.
 - δ 5.80 (s, 1H, -OH) – Broad, D_2O exchangeable.
 - δ 3.86 (s, 3H, $-\text{OCH}_3$) – Singlet.
- IR (KBr Pellet):
 - 2225 cm^{-1} ($\text{C}\equiv\text{N}$ stretch, sharp).

- 3350 cm^{-1} (O-H stretch, broad).

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye).[1] Toxic if swallowed (Nitrile functionality).[1]
- Handling: Use standard PPE (nitrile gloves, safety glasses). Handle in a fume hood to avoid inhalation of dust.
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the phenol over long periods.

References

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